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Compound of Interest

Cat. No.: Acrylic Acid

B1170377

Essential Safety and Handling Guide for Acrylic Acid

This guide provides comprehensive, procedural information for the safe handling, use, and disposal of acrylic acid in a laboratory setting. It is intended

Key Safety Data

The following table summarizes essential quantitative safety data for acrylic acid.

| Parameter |
|---------------------------------------|
| OSHA Permissible Exposure Limit (PEL) |
| Flash Point |
| Autoignition Temperature |
| NFPA 704 Ratings |
| Incompatibility |

Personal Protective Equipment (PPE)

When handling acrylic acid, a comprehensive PPE strategy is crucial to prevent exposure. The following equipment is mandatory.[6]

- Eye and Face Protection: Always wear chemical splash goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or Euro
- Skin Protection:
 - o Gloves: Wear nitrile, neoprene, or butyl gloves.[6] Always consult the manufacturer's compatibility chart to ensure the selected gloves are appropriate to ensure the selected gloves.
 - Lab Coat/Apron: A fully-buttoned lab coat is required.[6] For larger quantities or tasks with a high splash risk, a chemical-resistant apron over the
 - Protective Clothing: Full-length pants and close-toed shoes are required at all times.[6] Contaminated clothing and especially leather shoes must
- Respiratory Protection: All work with acrylic acid should be conducted within a properly functioning and certified laboratory chemical fume hood.[6

Standard Operating and Handling Procedures

Adherence to proper operational protocols is key to safely managing acrylic acid in the laboratory.

Storage

- Store acrylic acid in a cool, well-ventilated, non-combustible area away from incompatible materials.[1][2]
- Protect containers from physical damage and direct sunlight.[2][8]
- Ensure the inhibitor (commonly 200 ppm MeHQ) is maintained, as its presence requires oxygen to be effective.[2] Do not refrigerate or freeze acry
- Store in containers made of glass, stainless steel, aluminum, or polyethylene.[2]



• Keep containers securely sealed when not in use.[8]

Handling

- Confine all work with acrylic acid to a properly functioning certified laboratory chemical fume hood.[6]
- Ground and bond all containers and receiving equipment to prevent static discharge.[9]
- Use only non-sparking tools.[8]
- · Avoid creating mists or aerosols.[2]
- When diluting, always add the acid to water slowly; never add water to the acid.[8]
- Do not eat, drink, or smoke in areas where acrylic acid is handled.[8]
- $\bullet \ \ \text{Wash hands thoroughly with soap and water after handling, even after removing gloves.} \\ [6][8]$

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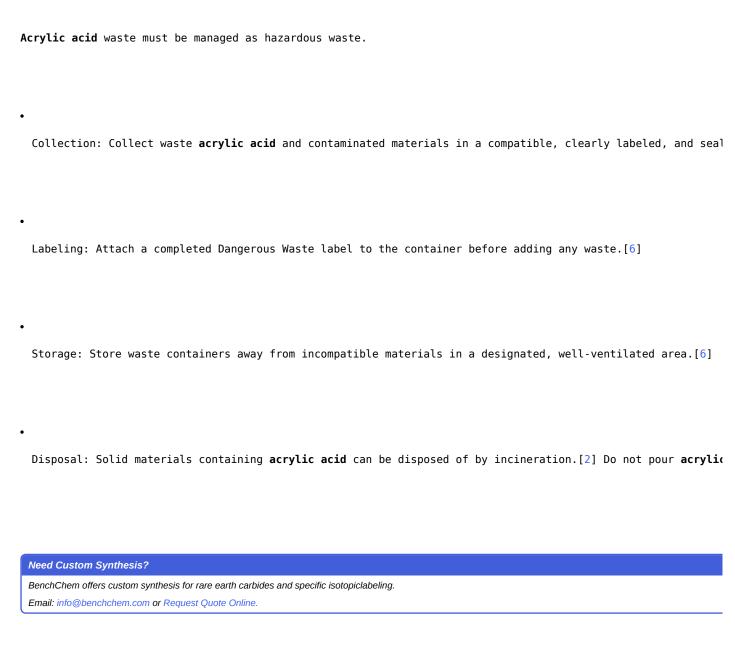
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CLEAN -> STORE;
STORE -> DECONTAMINATE;
}
Caption: Decision workflow for responding to an acrylic acid spill.
First Aid Measures
 Eye Contact: Immediately flush eyes with large amounts of water for at least 30 minutes at an emergency eyev
 Skin Contact: Quickly remove all contaminated clothing.[1] Immediately flush the skin with copious amounts (
 Inhalation: Move the person to fresh air.[6] If breathing has stopped, begin artificial respiration.[1] Seek
```

Ingestion: Do NOT induce vomiting.[3] Have the person drink large amounts of water (two glasses at most).[4]

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Disposal Plan



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